

The Discovery and Bioactivity of (E)-3,4-Dimethoxycinnamyl Alcohol: A Technical Guide

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Compound of Interest

Compound Name: (E)-3,4-Dimethoxycinnamyl
alcohol

Cat. No.: B143184

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Abstract

(E)-3,4-Dimethoxycinnamyl alcohol is a phenylpropanoid natural product that has garnered interest for its diverse biological activities. This technical guide provides a comprehensive overview of its discovery in natural sources, methods for its isolation and characterization, and a summary of its known biological properties, including antioxidant, anti-inflammatory, antimicrobial, and cytotoxic effects. Detailed experimental protocols for key bioassays are presented, alongside a structured summary of quantitative data from related compounds to provide a comparative context. Furthermore, this guide illustrates a general experimental workflow and a plausible signaling pathway associated with its anti-inflammatory activity, visualized using Graphviz, to aid in further research and drug development endeavors.

Introduction

(E)-3,4-Dimethoxycinnamyl alcohol, a derivative of cinnamyl alcohol, belongs to the class of phenylpropanoids, a large and diverse group of secondary metabolites found in plants. Its structure, characterized by a C6-C3 carbon skeleton with two methoxy groups on the phenyl ring, is shared by many bioactive natural products. The presence of this compound in various plant species and even in insects suggests its potential ecological and pharmacological significance. This guide aims to consolidate the current knowledge on **(E)-3,4-**

Dimethoxycinnamyl alcohol and provide a technical framework for researchers exploring its therapeutic potential.

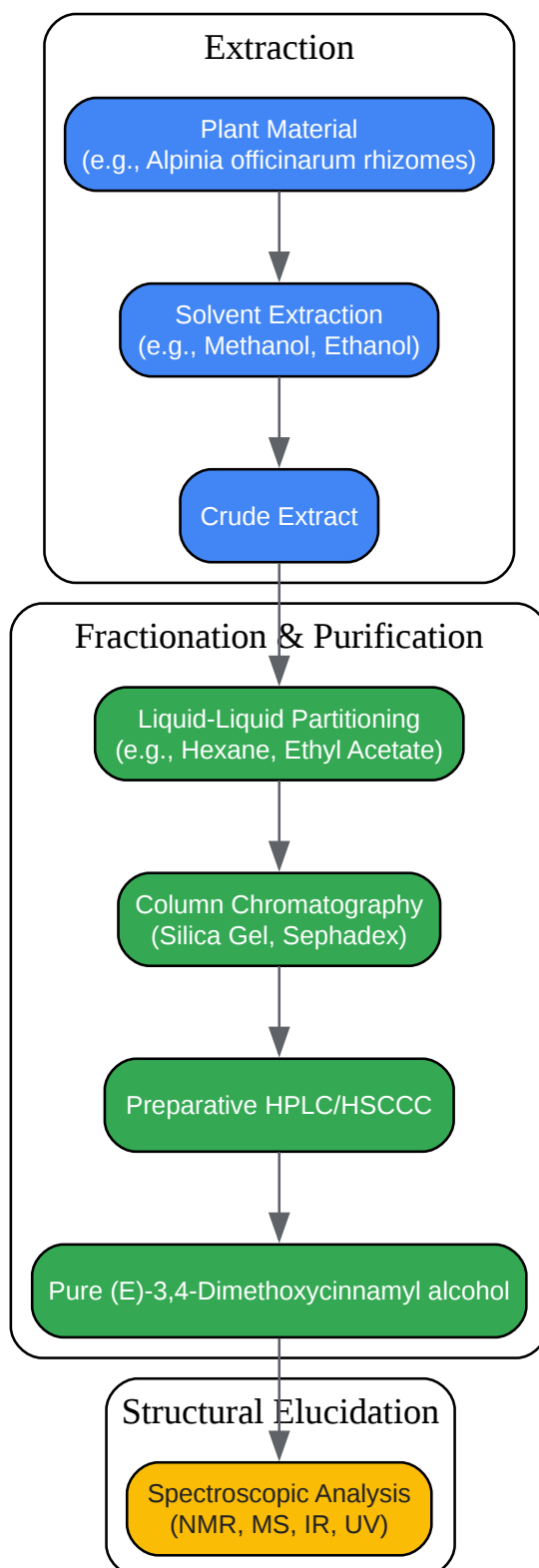
Natural Occurrence

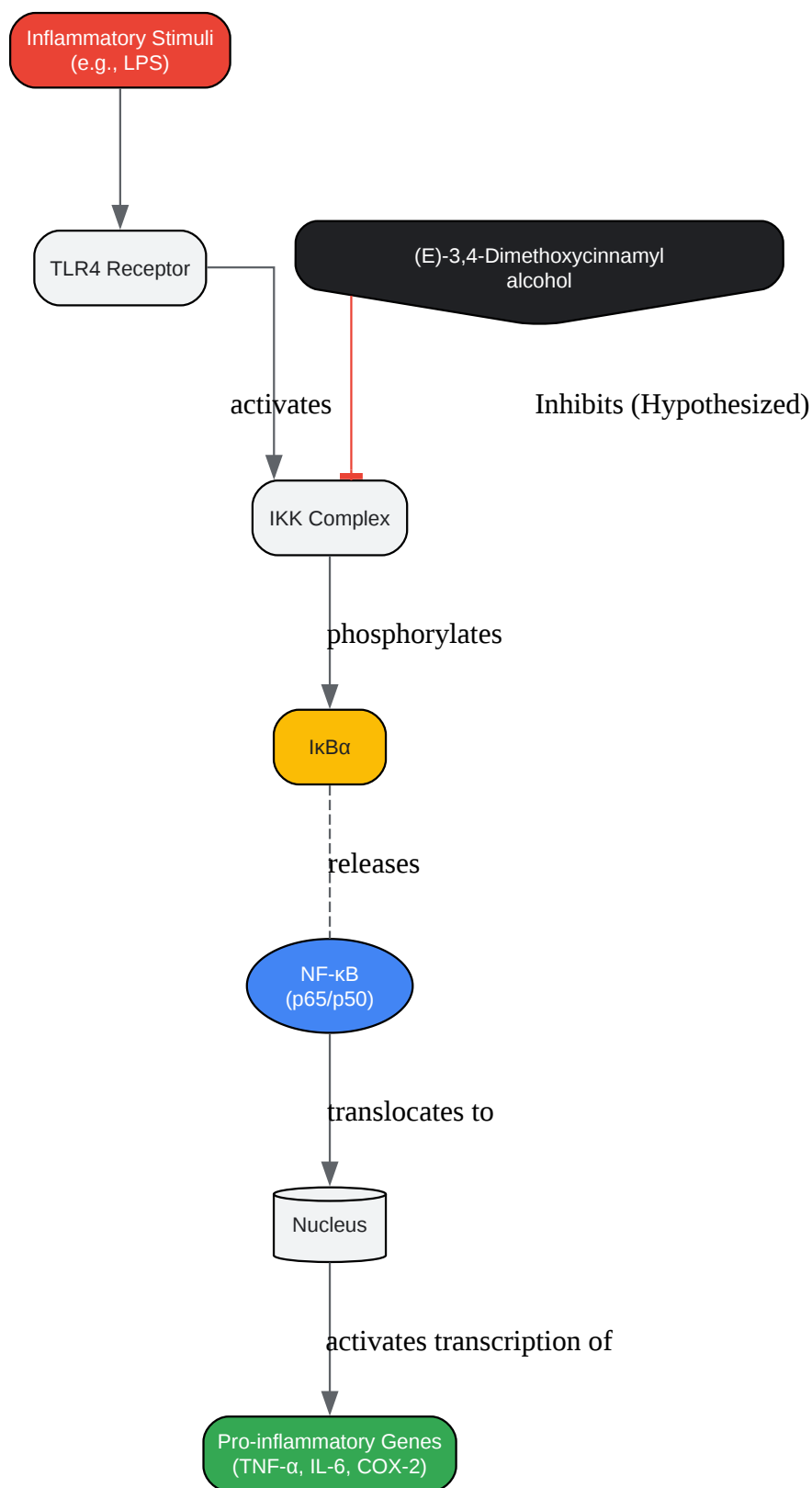
(E)-3,4-Dimethoxycinnamyl alcohol has been identified in a variety of natural sources, spanning the plant and animal kingdoms. Its presence in different species underscores its potential as a valuable phytochemical marker and a source for novel therapeutic agents.

- Plant Sources:
 - *Alpinia officinarum*(Galangal): This compound has been reported as a constituent of the rhizomes of galangal, a plant widely used in traditional Asian medicine.
 - *Syzygium aromaticum*(Clove): **(E)-3,4-Dimethoxycinnamyl alcohol** is found in clove, another plant with a long history of medicinal use. While eugenol is the most abundant component of clove essential oil, the presence of other phenylpropanoids like 3,4-dimethoxycinnamyl alcohol contributes to its overall bioactivity.
- Insect Sources:
 - *Dacus dorsalis*(Oriental Fruit Fly): Interestingly, this compound has been identified in the rectal glands of the male oriental fruit fly, suggesting a role in chemical communication or defense mechanisms within the insect world.

Isolation and Identification

The isolation and structural elucidation of **(E)-3,4-Dimethoxycinnamyl alcohol** from natural sources follow a standard phytochemical workflow. A general overview of this process is depicted in the workflow diagram below.





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